

Application Notes and Protocols for Sample Preparation Using 1-Bromopentadecane-d3

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Compound of Interest

Compound Name: 1-Bromopentadecane-d3

Cat. No.: B15560026

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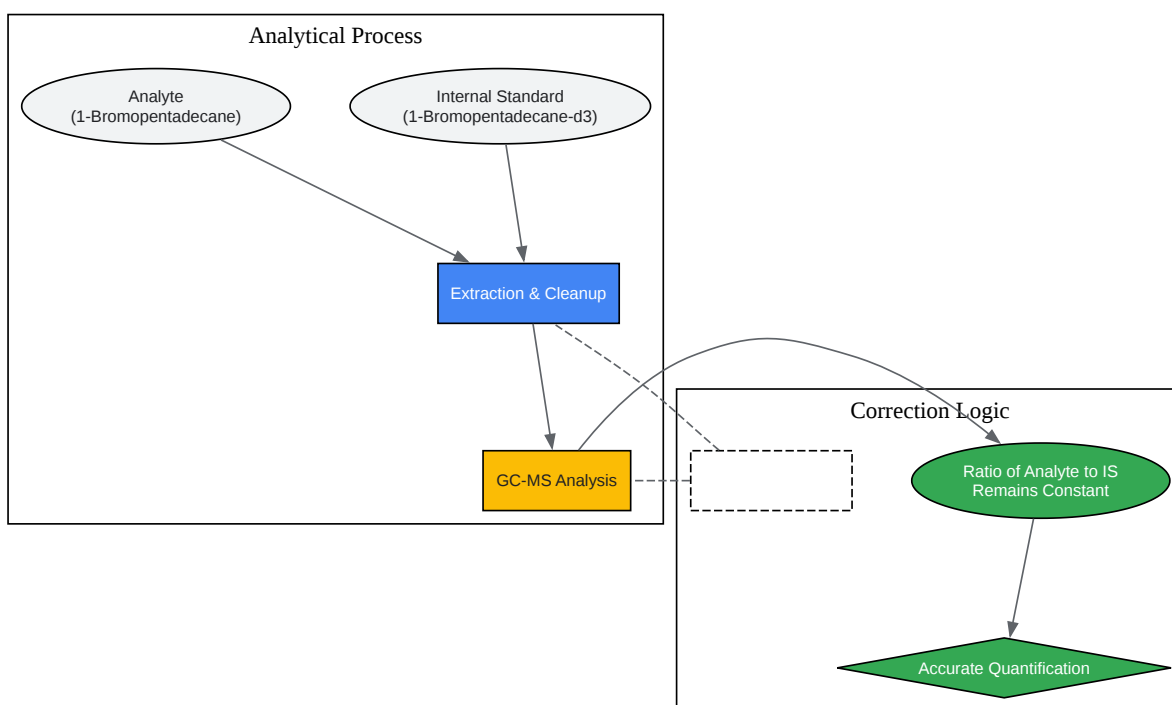
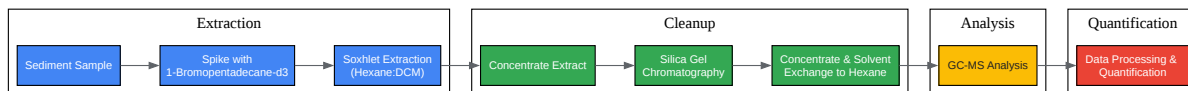
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **1-Bromopentadecane-d3** as an internal standard in sample preparation for the quantitative analysis of non-polar, long-chain analytes. Given its structural properties as a deuterated 15-carbon alkyl bromide, it is an ideal internal standard for mass spectrometry-based methods, such as Gas Chromatography-Mass Spectrometry (GC-MS), to ensure accuracy and precision by correcting for analyte loss during sample processing and instrumental analysis.

Application: Quantification of Long-Chain Alkyl Halides in Environmental Matrices

This protocol details the determination of 1-bromopentadecane in a complex environmental matrix, such as sediment. The methodology can be adapted for other long-chain alkyl halides and similar hydrophobic compounds in various biological and environmental samples. The use of a deuterated internal standard like **1-Bromopentadecane-d3** is crucial for mitigating matrix effects and variabilities in extraction efficiency.

Experimental Workflow



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